

# N-Methyl-1,3-propanediamine: A Comparative Review of Its Applications

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## Compound of Interest

Compound Name: *N*-Methyl-1,3-propanediamine

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**N-Methyl-1,3-propanediamine** is a versatile aliphatic diamine with a primary and a secondary amine group, making it a valuable building block and reagent in a wide range of industrial and research applications.<sup>[1]</sup> Its unique structure allows it to participate in various chemical reactions, including nucleophilic substitutions, alkylations, and condensation reactions. This guide provides a comparative overview of the performance of **N-Methyl-1,3-propanediamine** and its structural analogs in key applications, supported by available experimental data.

## Corrosion Inhibition

Aliphatic diamines and their derivatives are effective corrosion inhibitors for metals, particularly for mild steel in acidic environments.<sup>[2][3][4][5]</sup> They function by adsorbing onto the metal surface, forming a protective film that inhibits both anodic and cathodic reactions. The efficiency of inhibition depends on the structure of the amine, its concentration, and the corrosive environment.

## Comparative Performance of Aliphatic Diamine Derivatives as Corrosion Inhibitors

While specific comparative data for **N-Methyl-1,3-propanediamine** is limited, the following table presents the inhibition efficiency of closely related 1,3-propanediamine derivatives and other aliphatic amines, providing an indication of expected performance.

Inhibitor	Metal	Corrosive Medium	Concentration	Inhibition Efficiency (%)	Reference
Schiff Base of 1,3-diaminopropene	Mild Steel	1 M HCl	0.002 M	75	[2]
N-oleyl-1,3-diaminopropene (formulation)	Carbon Steel	1.0 M HCl	Not specified	92.1	[3]
Hexamine (HMTA)	Mild Steel	3.5 wt% NaCl	0.08 M	92	[6]
Schiff Base (N-MDA)	Low-carbon steel	1 M HCl	0.0005 M	93.7	[7]
Quaternary Ammonium Surfactant	API X65 Steel	1 M HCl	$5 \times 10^{-3}$ M	~99.5	[8]

## Experimental Protocol for Corrosion Inhibitor Evaluation

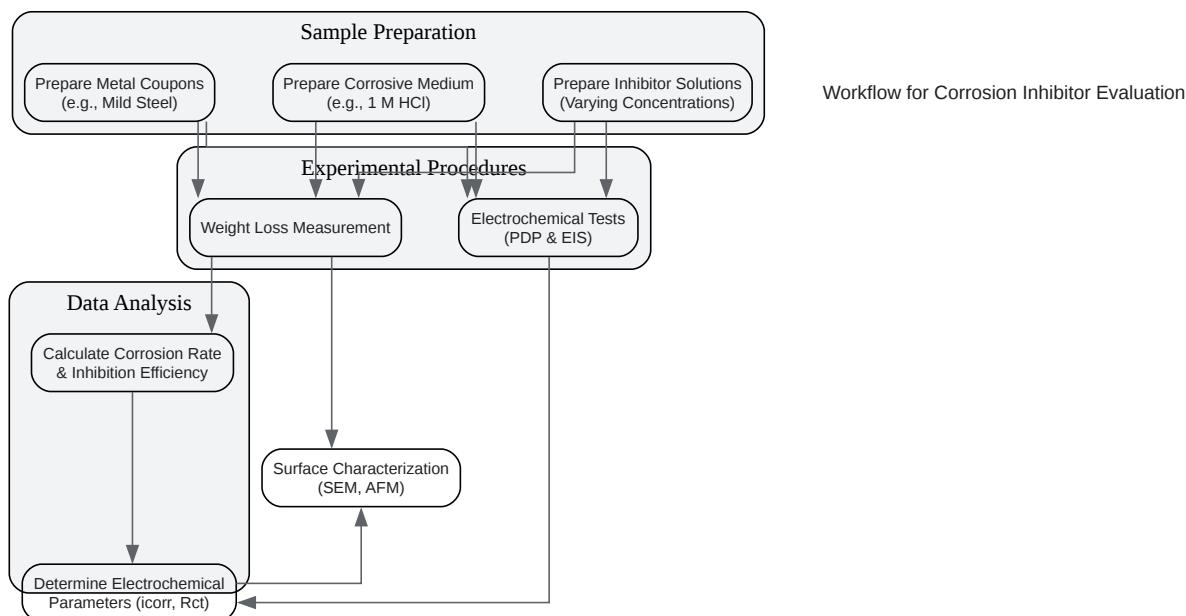
### Weight Loss Method:

- Coupon Preparation: Mild steel coupons of known dimensions and weight are polished, cleaned, and dried.
- Immersion: The coupons are immersed in the corrosive solution (e.g., 1 M HCl) with and without various concentrations of the inhibitor for a specified period (e.g., 24 hours) at a constant temperature.
- Analysis: After immersion, the coupons are removed, cleaned to remove corrosion products, dried, and re-weighed.

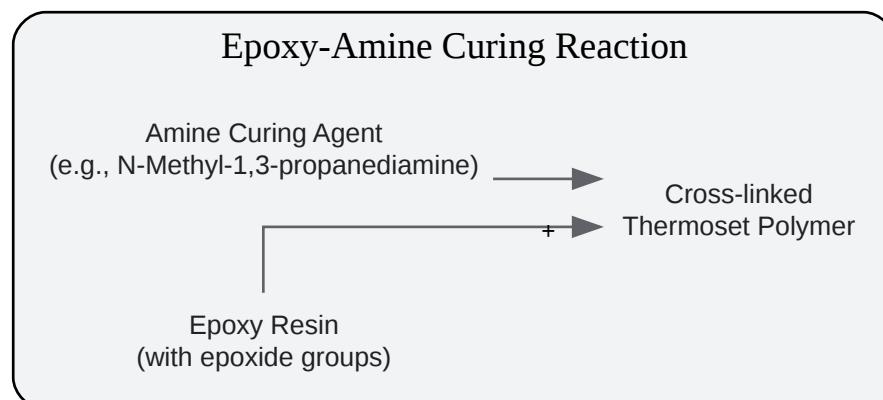
- Calculation: The corrosion rate (CR) and inhibition efficiency (IE%) are calculated using the following formulas:
  - $CR = (\text{Weight Loss}) / (\text{Surface Area} \times \text{Time})$
  - $IE\% = [(CR_{\text{uninhibited}} - CR_{\text{inhibited}}) / CR_{\text{uninhibited}}] \times 100$

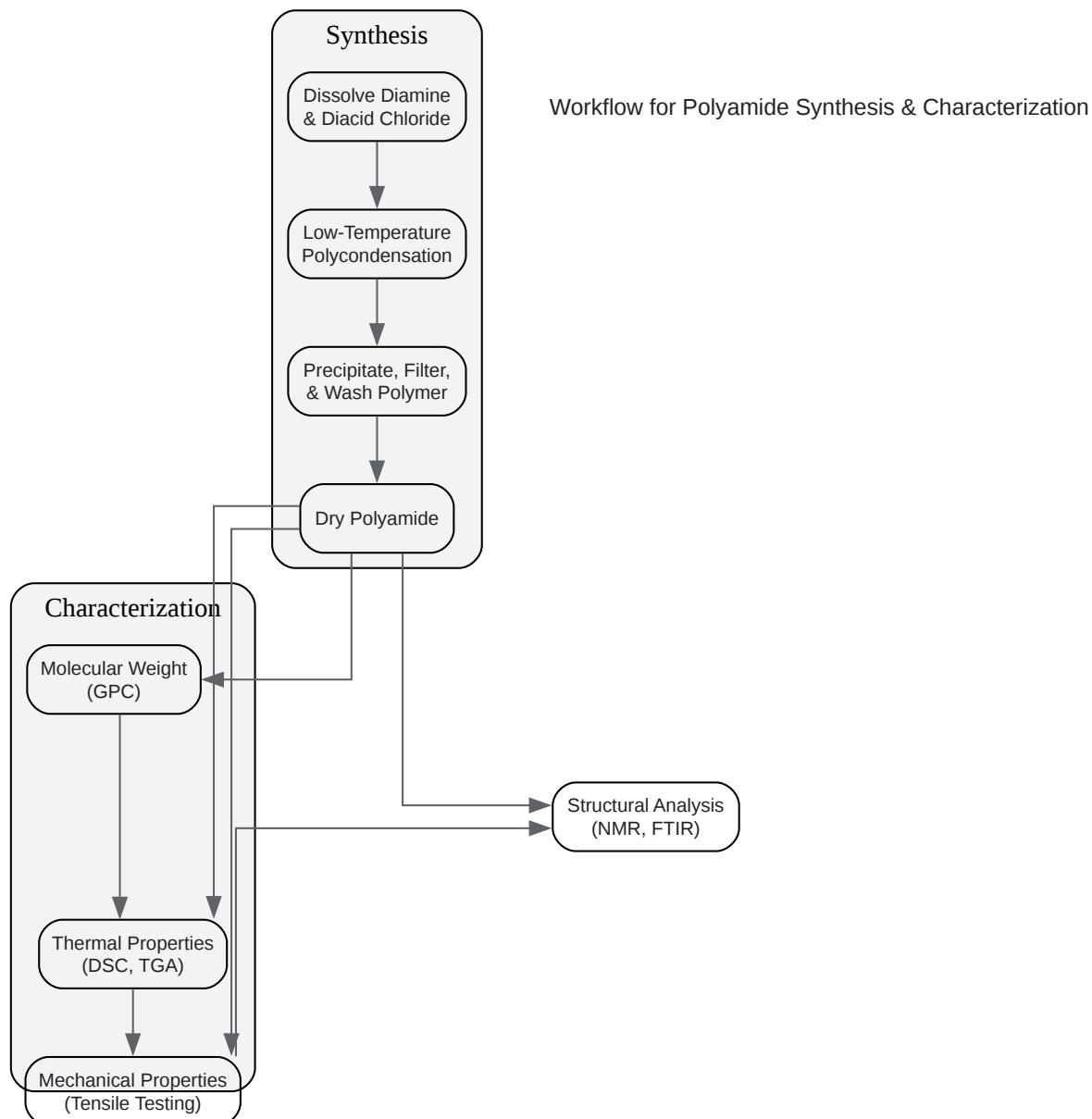
Electrochemical Methods (Potentiodynamic Polarization and Electrochemical Impedance Spectroscopy - EIS):

- Cell Setup: A three-electrode cell is used, containing a working electrode (mild steel), a reference electrode (e.g., saturated calomel electrode), and a counter electrode (e.g., platinum).
- Measurement: The steel electrode is immersed in the corrosive solution with and without the inhibitor. For potentiodynamic polarization, the potential is scanned, and the resulting current is measured to determine the corrosion potential ( $E_{\text{corr}}$ ) and corrosion current density ( $i_{\text{corr}}$ ). For EIS, a small amplitude AC signal is applied over a range of frequencies to measure the impedance of the system.
- Analysis: The inhibition efficiency is calculated from the  $i_{\text{corr}}$  values or by analyzing the changes in the charge transfer resistance ( $R_{\text{ct}}$ ) from the EIS data.



### Epoxy Curing Mechanism



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